A Comprehensive Spectroscopic Guide to 2-Azacyclooctanone (Enantholactam)

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Compound of Interest

Compound Name:	*2-Azacyclooctanone*
CAS No.:	*673-66-5*
Cat. No.:	*B1197962*

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Foreword: The Analytical Imperative of Medium-Ring Lactams

In the landscape of synthetic chemistry and drug development, medium-ring lactams like **2-azacyclooctanone** (also known as enantholactam) represent a unique structural class.[1] Their conformational flexibility and synthetic utility as precursors to polyamides and other complex heterocyclic systems necessitate a robust and unambiguous analytical framework for their characterization.[1][2][3] This guide moves beyond a simple recitation of data points. It is designed as a deep-dive into the spectral signature of **2-azacyclooctanone** (CAS No. 673-66-5), providing the causal logic behind the observed data and equipping researchers with the validated protocols necessary for its reliable identification.[2][4][5] This document serves as a definitive reference for scientists engaged in quality control, reaction monitoring, and structural elucidation involving this important chemical entity.

Molecular Structure: The Foundation of Spectral Behavior

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The spectral characteristics of any molecule are a direct consequence of its electronic and vibrational states, which are dictated by its structure. **2-Azacyclooctanone** is an eight-membered cyclic amide (lactam) with the molecular formula $C_7H_{13}NO$ and a molecular weight of approximately 127.18 g/mol .[1][4][6] The key structural features influencing its spectral output are:

- The Amide Functional Group: Comprising a carbonyl group (C=O) directly bonded to a nitrogen atom (N-H). This group is the source of the most characteristic signals in both IR and NMR spectroscopy.
- The Eight-Membered Ring: The size of the ring imparts a degree of conformational flexibility and ring strain that subtly influences the vibrational frequencies and chemical shifts compared to smaller or larger lactams.
- Methylene Chain (-$(CH_2)_5$-): The five contiguous methylene groups create a dense and often overlapping region in the proton NMR spectrum, requiring careful analysis.

Below is the annotated chemical structure of **2-azacyclooctanone**, which will be referenced for all spectral assignments.

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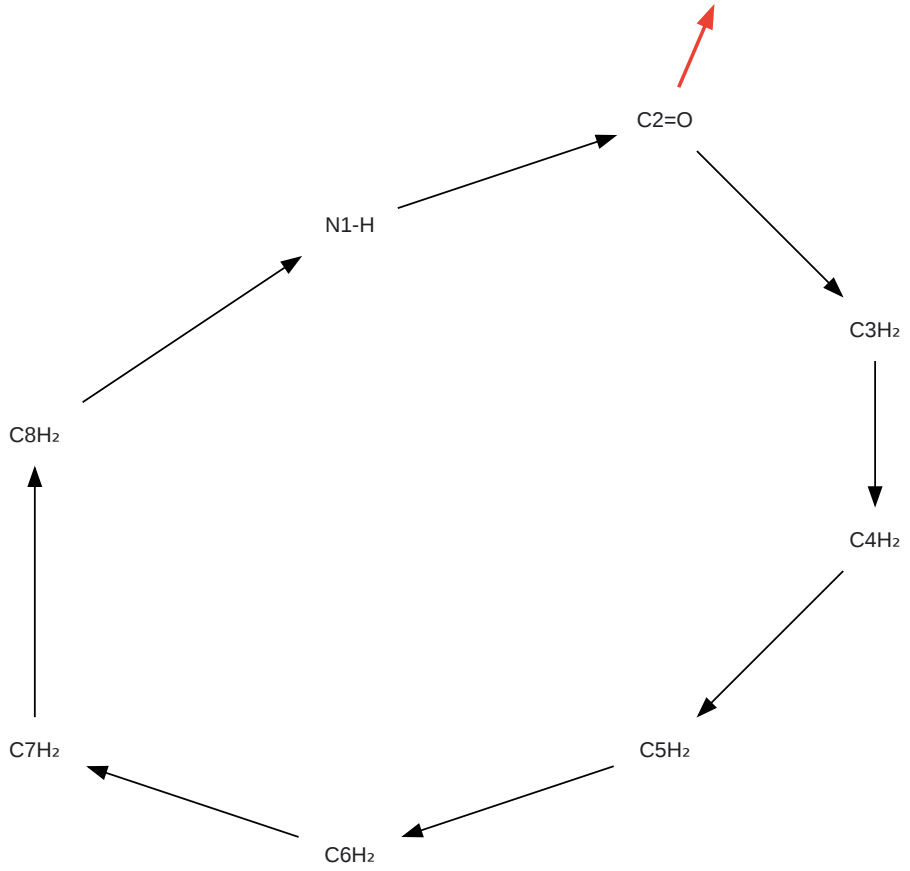

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Caption: Numbered structure of **2-Azacyclooctanone** for spectral assignments.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone of structural elucidation for organic molecules. By probing the magnetic environments of ^{1}H and ^{13}C nuclei, we can map the molecular skeleton and deduce connectivity. For **2-azacyclooctanone**, the choice of solvent is critical; deuterated chloroform ($CDCl_3$) is a common and effective choice.[5]

Proton (^{1}H) NMR Analysis

The ^{1}H NMR spectrum provides information on the number of distinct proton environments and their neighboring protons. The amide proton (NH) is often broad and its chemical shift can be concentration-dependent. The protons on carbons adjacent to the electron-withdrawing

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carbonyl group (C3) and the nitrogen atom (C8) are shifted downfield relative to the other methylene protons.

Table 1: Summary of ^{1}H NMR Spectral Data for **2-Azacyclooctanone** in $CDCl_3$

Assigned Protons	Chemical Shift (δ) ppm	Multiplicity	Integration	Rationale for Assignment
NH	~6.0 - 6.5	Broad Singlet (br s)	1H	The amide proton is deshielded and often exchanges, leading to a broad signal.
C8-H_2	~3.2	Multiplet (m)	2H	Protons are alpha to the nitrogen atom, causing a significant downfield shift.
C3-H_2	~2.4	Multiplet (m)	2H	Protons are alpha to the carbonyl group, resulting in deshielding.
C4, C5, C6, C7-H_2	~1.4 - 1.8	Multiplet (m)	8H	The aliphatic methylene protons are shielded and overlap in a complex multiplet.

Note: Exact chemical shifts can vary slightly based on solvent, concentration, and instrument frequency.

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Carbon-13 (^{13}C) NMR Analysis

^{13}C NMR spectroscopy reveals the number of unique carbon environments in the molecule.[7] Due to the molecule's symmetry, not all seven carbons are unique. The carbonyl carbon is the most deshielded and appears furthest downfield.

Table 2: Summary of ^{13}C NMR Spectral Data for **2-Azacyclooctanone** in $CDCl_3$

Assigned Carbon	Chemical Shift (δ) ppm	Rationale for Assignment
C2 (C=O)	~178	The carbonyl carbon is highly deshielded due to the attached electronegative oxygen.
C8	~42	This carbon is attached to the nitrogen atom, causing a downfield shift.
C3	~37	The carbon alpha to the carbonyl group is moderately deshielded.
C4, C5, C6, C7	~23 - 30	These aliphatic carbons are shielded and appear in the typical alkane region.[8]

Experimental Protocol: NMR Data Acquisition

A self-validating protocol ensures reproducibility and accuracy.

- Sample Preparation: Dissolve approximately 10-20 mg of **2-azacyclooctanone** in ~0.7 mL of deuterated chloroform ($CDCl_3$). Add a small amount of tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm).
- Instrument Setup: Use a standard NMR spectrometer (e.g., 300 MHz or higher).[5] Ensure the instrument is properly shimmed to achieve optimal magnetic field homogeneity.
- ^{1}H NMR Acquisition: Acquire the spectrum using a standard pulse sequence. A sufficient number of scans (e.g., 16 or 32) should be averaged to obtain a good signal-to-noise ratio.

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- ^{13}C NMR Acquisition: Acquire the spectrum using a proton-decoupled pulse sequence. A larger number of scans will be required due to the low natural abundance of ^{13}C.
- Data Processing: Apply Fourier transformation, phase correction, and baseline correction to the acquired Free Induction Decay (FID). Calibrate the spectrum using the TMS signal.

Caption: Standard workflow for NMR spectroscopic analysis.

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and powerful technique for identifying the functional groups present in a molecule. The spectrum arises from the absorption of infrared radiation, which excites molecular vibrations.

Interpretation of the IR Spectrum

The IR spectrum of **2-azacyclooctanone** is dominated by absorptions from the amide group.

Table 3: Key IR Absorption Bands for **2-Azacyclooctanone**

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Vibrational Mode	Frequency (cm^{-1})	Intensity	Rationale for Assignment
N-H Stretch	~3290	Strong, Broad	Characteristic of a secondary amide N-H bond. Broadening is due to hydrogen bonding.
C-H Stretch (sp^3)	2850 - 2950	Strong	Aliphatic C-H stretching from the methylene groups in the ring.
C=O Stretch (Amide I)	~1650	Very Strong	This is a hallmark absorption for a cyclic amide (lactam). Its position is influenced by ring strain and resonance.
N-H Bend (Amide II)	~1550	Strong	This band arises from a combination of N-H bending and C-N stretching.

Experimental Protocol: IR Data Acquisition (ATR)

Attenuated Total Reflectance (ATR) is a modern, convenient method that requires minimal sample preparation.

- Instrument Preparation: Ensure the ATR crystal (typically diamond or germanium) is clean by wiping it with a solvent like isopropanol and taking a background spectrum.
- Sample Application: Place a small amount of solid **2-azacyclooctanone** powder directly onto the ATR crystal.[4]
- Data Acquisition: Apply pressure using the ATR anvil to ensure good contact between the sample and the crystal. Acquire the spectrum, typically by co-adding 16 or 32 scans.

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- Data Processing: The resulting spectrum is automatically ratioed against the background spectrum to yield the final absorbance or transmittance spectrum.

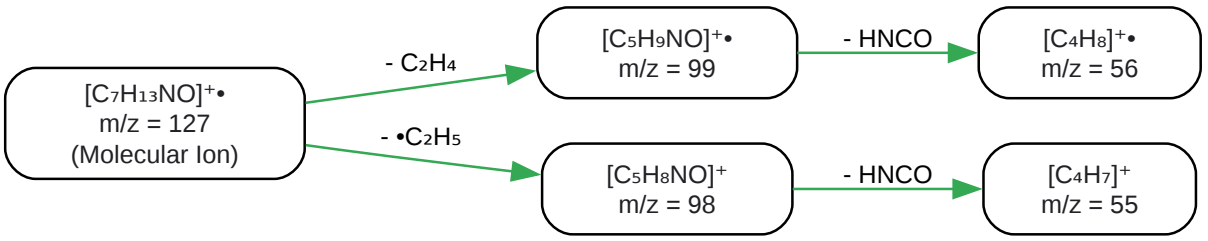
Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, offering crucial clues about its structure. Electron Ionization (EI) is a common technique for this analysis.

Analysis of the Mass Spectrum (EI-MS)

Under EI conditions, **2-azacyclooctanone** will ionize and fragment in a predictable manner.

- Molecular Ion ($M^{+}\bullet$): The parent molecule loses an electron to form the molecular ion. For **2-azacyclooctanone** ($C_7H_{13}NO$), the expected m/z value is 127.[4]
- Key Fragments: The molecular ion is unstable and breaks apart. The fragmentation pattern is a unique fingerprint. Common fragments observed for **2-azacyclooctanone** include:
  - m/z 99: Loss of ethylene (C_2H_4) via a McLafferty-type rearrangement.
  - m/z 98: Loss of an ethyl radical ($\bullet C_2H_5$).
  - m/z 56 & 55: Result from further fragmentation of the ring structure.[4]
  - m/z 43: Often corresponds to the $[CH_3CO]^+$ or $[C_3H_7]^+$ fragment.[4]



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